

Technical Guide: Synthesis Pathways for 3-Oxaspiro[5.6]dodecan-7-one

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Compound of Interest

Compound Name: 3-Oxaspiro[5.6]dodecan-7-one

CAS No.: 88010-05-3

Cat. No.: B15432330

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Executive Summary

The **3-Oxaspiro[5.6]dodecan-7-one** scaffold represents a critical structural motif in modern medicinal chemistry, particularly in the development of Acetyl-CoA Carboxylase (ACC) inhibitors and sigma receptor ligands. Its spirocyclic nature offers a rigid vector for substituent display, improving metabolic stability (blocking metabolic soft spots) compared to non-spirocyclic analogs.

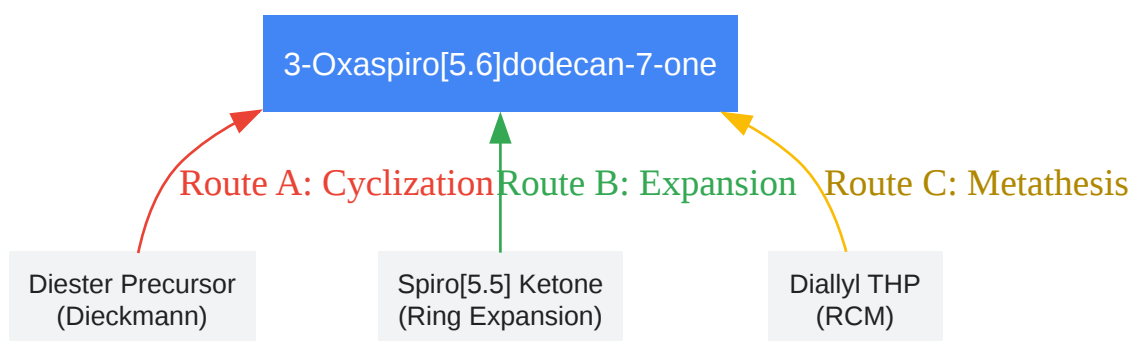
This guide outlines three distinct synthetic pathways designed for scalability, flexibility, and chemical yield. We prioritize Process Safety and Atom Economy, moving from classical ring expansions to modern metathesis strategies.

Structural Analysis & Retrosynthesis

The target molecule consists of a tetrahydropyran (THP) ring spiro-fused to a cycloheptanone. The primary synthetic challenge is the entropic penalty associated with closing the seven-membered ring and the construction of the quaternary spiro-carbon.

Retrosynthetic Disconnections:

- Bond a (C6-C7): Intramolecular condensation (Dieckmann).
- Bond b (C-C Expansion): One-carbon insertion into a spiro[5.5] precursor.
- Bond c (C=C): Ring-Closing Metathesis (RCM).



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Figure 1: Strategic retrosynthetic analysis of the **3-oxaspiro[5.6]dodecan-7-one** scaffold.

Pathway 1: The Dieckmann Condensation (Primary Route)

Best for: Multi-gram to kilogram scale-up; high cost-efficiency.

This pathway builds the seven-membered ring via the intramolecular cyclization of a linear diester tethered to the tetrahydropyran ring. It is thermodynamically driven and avoids the use of hazardous diazo compounds.

Step-by-Step Protocol

1. Synthesis of the Diester Precursor

- Reagents: Tetrahydropyran-4-one, Ethyl cyanoacetate, Ammonium acetate, AcOH, Benzene.
- Mechanism: Knoevenagel Condensation followed by Michael addition.
- Protocol:

- Reflux tetrahydropyran-4-one (1.0 eq) with ethyl cyanoacetate (1.1 eq) and catalytic ammonium acetate in benzene (Dean-Stark trap) to form the unsaturated cyanoester.
- Perform a Michael addition with diethyl malonate or a specific 3-carbon ester enolate equivalent to install the side chains.
- Alternative (Direct Alkylation): Alkylate ethyl tetrahydropyran-4-carboxylate with ethyl 4-bromobutyrate using LDA (Lithium Diisopropylamide) at -78°C . This installs the necessary carbon chain for the 7-membered ring.

2. Dieckmann Cyclization

- Reagents: Sodium hydride (NaH) or Potassium tert-butoxide (KOtBu), Toluene or THF.
- Protocol:
 - Suspend NaH (2.2 eq, 60% dispersion) in anhydrous Toluene under .
 - Add the diester precursor (1.0 eq) dropwise at 0°C .
 - Heat to reflux (110°C) for 4–6 hours. The solution will become viscous as the enolate forms.
 - Quench: Cool to 0°C and quench with glacial acetic acid.
 - Workup: Extract with EtOAc, wash with brine, dry over .

3. Hydrolysis and Decarboxylation

- Reagents: 6N HCl, Reflux.
- Protocol:
 - Dissolve the crude
 - keto ester in 6N HCl/AcOH (1:1).

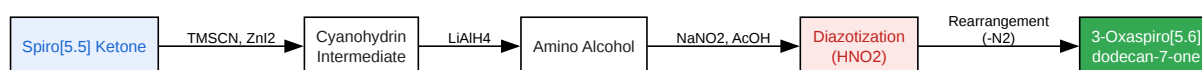
- Reflux for 12 hours to hydrolyze the ester and effect thermal decarboxylation.
- Purification: Distillation or column chromatography (Hexanes/EtOAc) yields the target **3-oxaspiro[5.6]dodecan-7-one**.

Pathway 2: Tiffeneau-Demjanov Ring Expansion

Best for: Medicinal chemistry exploration; accessing the ketone from the known [5.5] analog.

This method starts with the easier-to-access 3-oxaspiro[5.5]undecan-9-one and expands the ring by one carbon using a diazoalkane rearrangement.

Workflow Visualization



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Figure 2: Tiffeneau-Demjanov rearrangement mechanism for ring expansion.

Protocol

- **Cyanohydrin Formation:** Treat 3-oxaspiro[5.5]undecan-9-one with trimethylsilyl cyanide (TMSCN) and catalytic in DCM.
- **Reduction:** Reduce the nitrile to the primary amine using in THF. This yields the -amino alcohol.
- **Rearrangement:**
 - Dissolve the amino alcohol in aqueous acetic acid.
 - Add

(1.1 eq) dropwise at 0°C.

- Mechanism:[1][2][3][4] The amine forms a diazonium ion, which triggers the migration of the antiparallel carbon bond, expanding the ring and expelling

.

- Yield: Typically 60–75% for spirocyclic systems.

Pathway 3: Ring-Closing Metathesis (RCM)

Best for: Late-stage functionalization or introducing unsaturation.

This route uses Grubbs' catalyst to close the seven-membered ring from a diallyl precursor.

- Substrate Assembly: Alkylate 4-allyl-tetrahydropyran-4-carboxylate with 4-bromo-1-butene. Alternatively, double alkylation of tetrahydropyran-4-carboxylic acid with allyl bromide and homoallyl bromide.
- Metathesis:
 - Catalyst: Grubbs II or Hoveyda-Grubbs II (2–5 mol%).
 - Solvent: DCM (dilute, 0.01 M) to favor intramolecular cyclization over polymerization.
 - Conditions: Reflux for 12–24 hours.
- Oxidation: The RCM product is a spiro-alkene.
 - Hydroboration-Oxidation (
 , then
) converts the alkene to the ketone.
 - Note: Regioselectivity of hydroboration on the 7-ring can be challenging; this route is often used if the enone or alkene is the desired final scaffold.

Comparative Data Analysis

Feature	Pathway 1: Dieckmann	Pathway 2: Ring Expansion	Pathway 3: RCM
Starting Material	Diesters (Cheap)	Spiro[5.5] Ketone	Alkenyl Halides
Step Count	3-4	3	4-5
Scalability	High (Kg scale)	Medium (Safety limits)	Low (Dilution required)
Safety Profile	Good	Poor (Diazo/Azide risks)	Good
Cost	Low	Medium	High (Catalyst cost)
Key Risk	Hydrolysis yield	Regioselectivity of migration	Polymerization

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 - Citation: Heterocycles, 2002, 58(1), 659-666.[5] "Synthesis of Spirocyclic Tetrahydropyran Derivatives by Prins Cyclization".
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- Context: Alternative route for spiro-alcohol form

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